

Personal protective equipment for handling Z-Arg(Mtr)-OH.CHA

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Compound of Interest

Compound Name: Z-Arg(Mtr)-OH.CHA

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Essential Safety and Handling Guide for Z-Arg(Mtr)-OH.CHA

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Z-Arg(Mtr)-OH.CHA** ($\text{N}^{\alpha}\text{-Cbz-}\text{Ng-(4-methoxy-2,3,6-trimethylbenzenesulfonyl)-L-arginine cyclohexylamine salt}$). Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

I. Chemical and Physical Properties

Z-Arg(Mtr)-OH.CHA is a protected amino acid widely used in peptide synthesis.^[1] The cyclohexylamine (CHA) salt form enhances its solubility and handling.^[1] The Z (benzyloxycarbonyl) group protects the α -amino group, while the Mtr (4-methoxy-2,3,6-trimethylbenzenesulfonyl) group protects the guanidino group of the arginine side chain.^[1]

Property	Value
CAS Number	80745-09-1 [2] [3] [4] [5]
Molecular Formula	C30H45N5O7S [2] [4] [6]
Molecular Weight	619.8 g/mol [2] [3]
Appearance	White to Light Yellow Powder [1]
Melting Point	196-199°C [1]
Solubility	Soluble in water or 1% acetic acid [2]
Storage	Desiccate at -20°C or room temperature in an inert atmosphere [2] [4]

II. Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **Z-Arg(Mtr)-OH.CHA**.

PPE Category	Specific Equipment
Eye Protection	Splash goggles [6]
Hand Protection	Impervious gloves [7]
Respiratory Protection	Dust respirator; use a self-contained breathing apparatus (SCBA) to avoid inhalation [6]
Body Protection	Full suit, boots [6]

It is crucial to consult a specialist before handling this product, as the suggested protective clothing may not be sufficient for all scenarios.[\[6\]](#)

III. Operational Plan: Step-by-Step Handling Procedure

This section outlines the standard operating procedure for the safe handling of **Z-Arg(Mtr)-OH.CHA** from reception to use.

- Receiving and Storage:
 - Upon receipt, verify the container's integrity.
 - Store the container tightly closed in a designated, cool, and dry area, away from heat and ignition sources.^[6] Recommended storage conditions are desiccated at -20°C.^[2]
- Preparation for Use:
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Don all required PPE before opening the container.
 - To avoid dust inhalation, do not breathe the dust.^[6]
- Weighing and Solution Preparation:
 - Use appropriate tools to handle the solid material to prevent spillage.
 - When preparing solutions, slowly add the solid to the solvent (e.g., water or 1% acetic acid) to control dissolution and minimize splashing.
- Reaction Setup:
 - If used in peptide synthesis, ensure all subsequent reagents and reaction conditions are compatible.
 - The Mtr group is stable under acidic conditions but can be removed with trifluoroacetic acid (TFA) and scavengers.^[8]

IV. Emergency Procedures

In the event of exposure or a spill, follow these immediate actions.

Incident	First Aid / Spill Response
Inhalation	Move to fresh air. May be harmful if inhaled and can cause respiratory tract irritation.[6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. May be harmful if absorbed through the skin and can cause skin irritation.[6][7]
Eye Contact	Flush eyes with water as a precaution. May cause eye irritation.[6]
Ingestion	Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell. May be harmful if swallowed.[6][7]
Small Spill	Use appropriate tools to put the spilled material into a convenient waste disposal container.[6]
Large Spill	Use a shovel to put the spilled material into a convenient waste disposal container.[6]

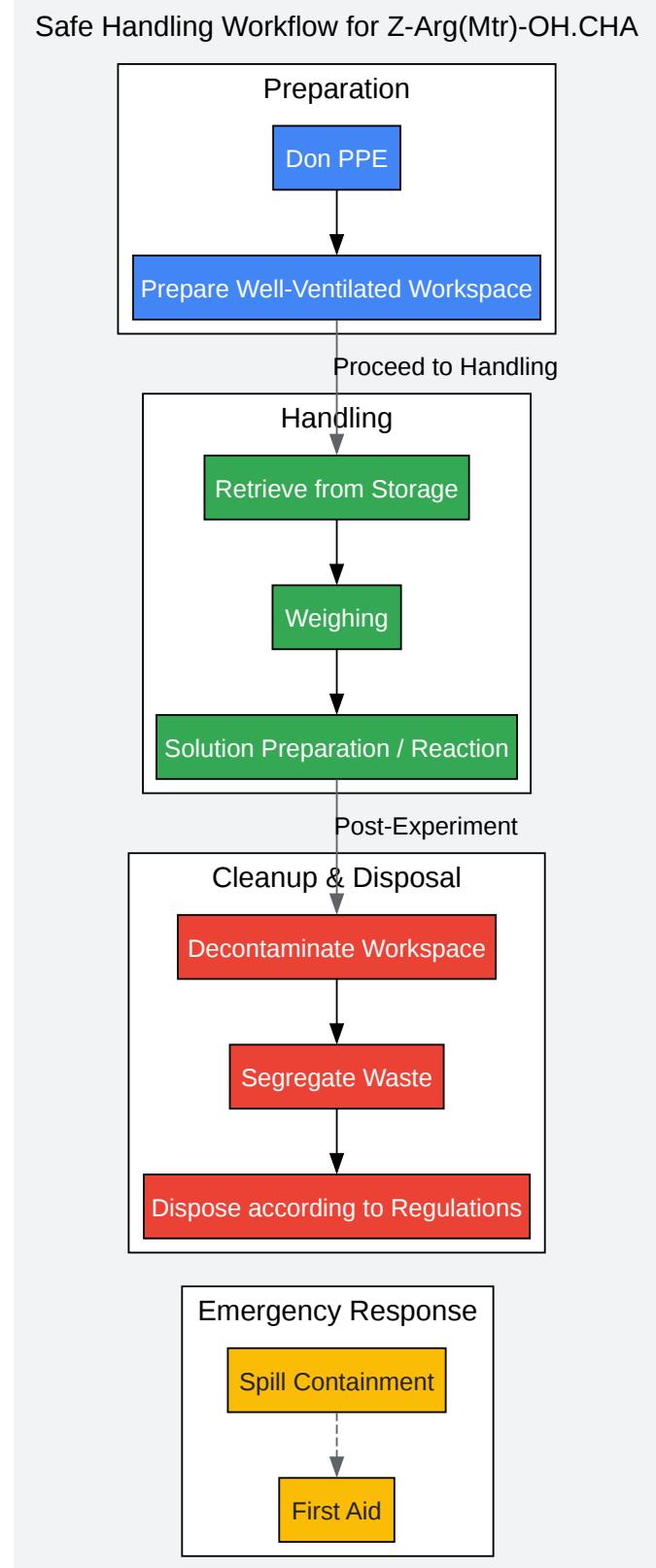
V. Disposal Plan

Proper disposal of **Z-Arg(Mtr)-OH.CHA** and its containers is essential to prevent environmental contamination.

- Waste Residues: Dispose of waste material in accordance with federal, state, and local environmental control regulations.[6][7]
- Contaminated Packaging: Handle uncleaned containers as you would the product itself.[7] Do not mix with other waste.[7]

VI. Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **Z-Arg(Mtr)-OH.CHA** in a laboratory setting.



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Caption: Workflow for handling **Z-Arg(Mtr)-OH.CHA** from preparation to disposal.

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